

Technical Guide: 3-Hydroxyquinoline-8-carboxylic Acid

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Compound of Interest

Compound Name: 3-Hydroxyquinoline-8-carboxylic acid

CAS No.: 25369-42-0

Cat. No.: B3119733

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CAS: 25369-42-0 Formula: $C_{10}H_7NO_3$ Molecular Weight: 189.17 g/mol Primary Application: HIV Integrase Inhibition, Metal Chelation, Fluorescent Probes

Executive Summary

3-Hydroxyquinoline-8-carboxylic acid (3-HQC) represents a specialized scaffold within the quinoline family, distinct from the more common 8-hydroxyquinoline (oxine) derivatives. While 8-hydroxyquinoline is a bidentate chelator involving the N-1 and O-8 atoms, 3-HQC introduces a unique topology: a distal hydroxyl group at position 3 and a carboxyl group at position 8.

This structural arrangement creates a "bifunctional" ligand profile. The 8-carboxyl group, in conjunction with the quinoline nitrogen, forms a stable 5-membered chelate ring with divalent cations (Mg^{2+} , Mn^{2+}), a mechanism critical for inhibiting metalloenzymes like HIV-1 Integrase. Meanwhile, the 3-hydroxyl group modifies water solubility and hydrogen-bonding potential, influencing pharmacokinetics and active site docking. This guide details the synthesis, physicochemical properties, and biological applications of 3-HQC.

Chemical Identity & Physicochemical Profile[1][2]

The molecule consists of a bicyclic quinoline core substituted with a hydroxyl group on the pyridine ring (C3) and a carboxylic acid on the benzene ring (C8).[1]

Key Properties Table

Property	Value / Description	Relevance
Appearance	Pale yellow to tan solid	Typical of hydroxyquinolines due to conjugation.
Solubility	DMSO, Methanol, dilute Alkali	Poor water solubility in neutral form; soluble as a salt.
pKa (Acid)	~4.5 (Carboxyl)	Ionized at physiological pH (COO ⁻).
pKa (Base)	~2.0 (Quinoline N)	Less basic than quinoline due to electron-withdrawing COOH.
pKa (OH)	~9.0 - 10.0	Phenolic/enolic character; H-bond donor.
Chelation	N1-COOH (primary)	Forms stable complexes with Mg ²⁺ , Zn ²⁺ , Cu ²⁺ .

Rational Synthesis Strategies

Direct synthesis of **3-hydroxyquinoline-8-carboxylic acid** is challenging due to the disparate positions of the substituents. Standard electrophilic substitution on quinoline typically targets the 5 or 8 positions but rarely introduces a 3-hydroxyl group. Therefore, a de novo ring construction or functional group interconversion strategy is required.

Pathway A: The Modified Friedländer/Condensation Route (Recommended)

This pathway builds the pyridine ring onto a pre-functionalized benzene ring, ensuring correct regiochemistry.

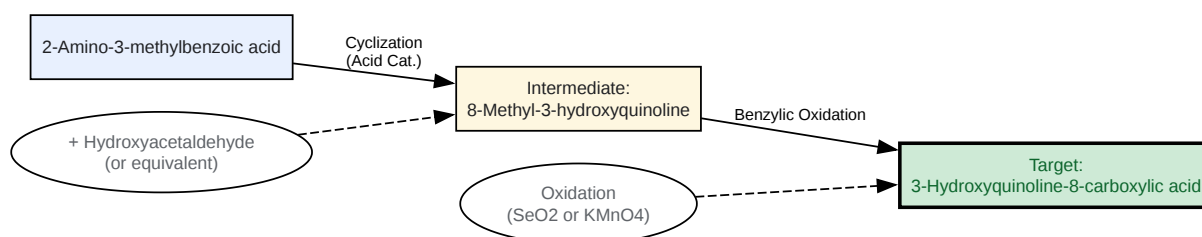
- Starting Material: 2-Amino-3-methylbenzoic acid (or its ester).
- Cyclization: Condensation with hydroxyacetaldehyde (or a surrogate like 1,2-diethoxyethane) under acid catalysis.
 - Mechanism:[2] The amino group attacks the aldehyde, followed by cyclization of the ketone onto the aromatic ring (or vice versa depending on the reagent).
 - Intermediate: 8-Methyl-3-hydroxyquinoline.
- Oxidation: The 8-methyl group is oxidized to the carboxylic acid.
 - Reagent: Selenium Dioxide (SeO_2) in pyridine (selective for benzylic oxidation) or Potassium Permanganate (KMnO_4) with careful pH control.
 - Product: **3-Hydroxyquinoline-8-carboxylic acid**. [3][4][5]

Pathway B: Ring Contraction (Historical Context)

Literature from the late 1960s (e.g., Nakashima & Suzuki, 1969) describes the formation of **3-hydroxyquinoline-8-carboxylic acid** during the oxidative ring contraction of quinolines to oxindoles. While less practical for large-scale synthesis, it validates the compound's stability and existence.

Synthesis Workflow Diagram

The following diagram illustrates the logical synthetic progression from a substituted aniline precursor.



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Caption: Retrosynthetic pathway converting 2-amino-3-methylbenzoic acid to **3-hydroxyquinoline-8-carboxylic acid** via cyclization and subsequent oxidation.

Biological Significance: HIV Integrase Inhibition[8] [9]

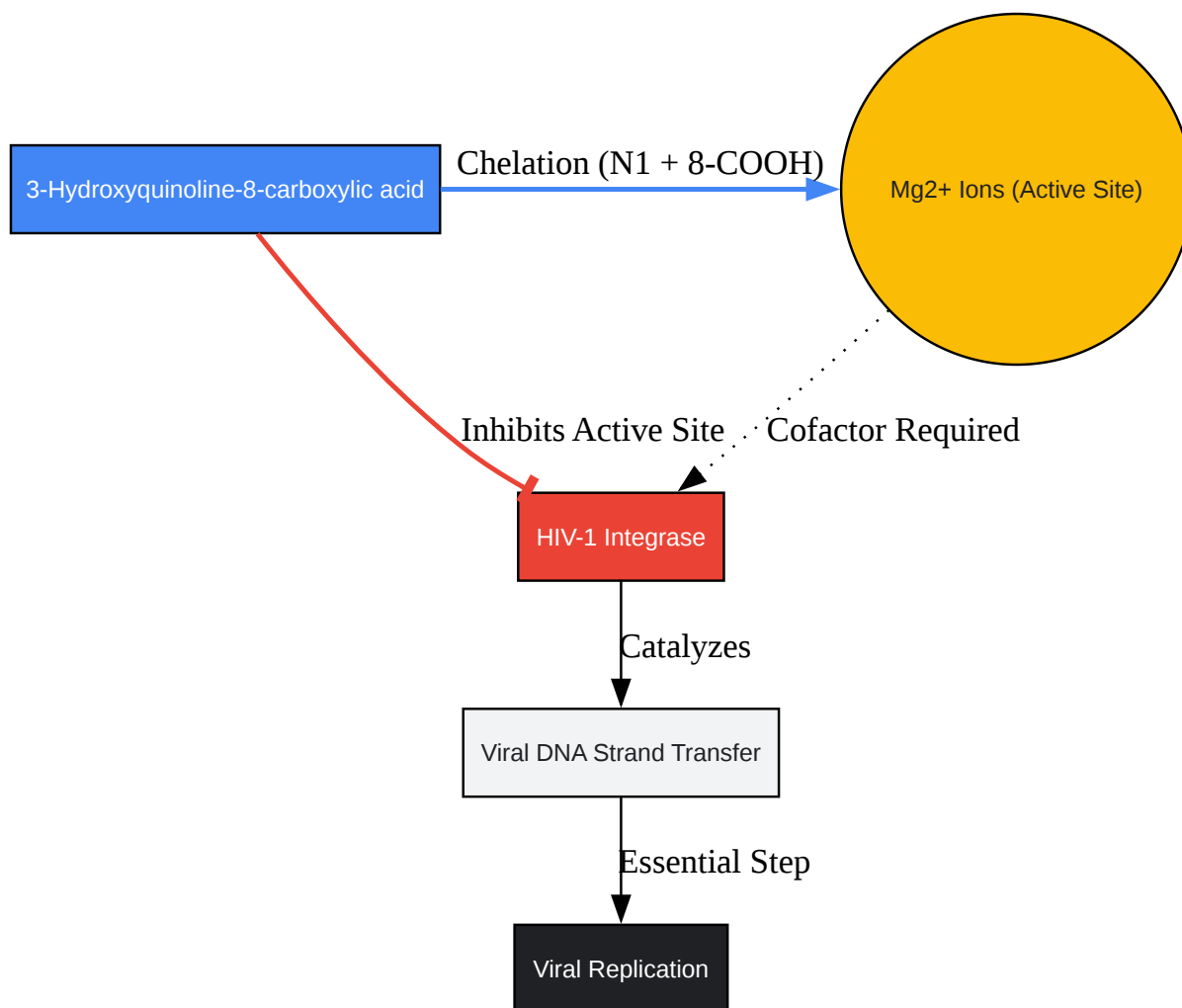
The primary pharmaceutical interest in quinoline-8-carboxylic acids lies in their ability to inhibit HIV-1 Integrase (IN).

Mechanism of Action: Two-Metal Chelation

HIV Integrase requires two Magnesium ions (Mg^{2+}) in its active site to catalyze the strand transfer of viral DNA into host DNA. Inhibitors must sequester these metal ions to disable the enzyme.

- **Pharmacophore:** The 8-carboxylic acid and the N-1 nitrogen of the quinoline ring act as a bidentate ligand.
- **Binding Geometry:** This motif mimics the diketo acid pharmacophore found in FDA-approved drugs like Raltegravir, but with a rigid aromatic scaffold.
- **Role of 3-OH:** The 3-hydroxyl group is positioned to interact with specific residues (e.g., Tyr143 or Gln148) in the active site loop, potentially stabilizing the inhibitor-enzyme complex or improving solubility.

Signaling & Inhibition Pathway



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Caption: Mechanism of HIV-1 Integrase inhibition via Mg²⁺ chelation by the quinoline-8-carboxylic acid scaffold.[6]

Experimental Protocols

Protocol A: Determination of Metal Binding Affinity (Mg²⁺)

Validates the core pharmacophore activity.

Materials:

- **3-Hydroxyquinoline-8-carboxylic acid** (10 mM stock in DMSO).
- MgCl_2 (1 M aqueous solution).
- HEPES Buffer (50 mM, pH 7.4).
- UV-Vis Spectrophotometer.

Procedure:

- **Baseline Scan:** Dilute the compound to 50 μM in HEPES buffer. Record UV-Vis spectrum (200–500 nm).
- **Titration:** Sequentially add MgCl_2 (0.1 to 10 equivalents).
- **Observation:** Monitor the bathochromic shift (red shift) of the absorption maximum (λ_{max}). A shift indicates complex formation between the N1/COOH and Mg^{2+} .
- **Data Analysis:** Plot

Absorbance vs. $[\text{Mg}^{2+}]$ to calculate the dissociation constant ().

Protocol B: General Synthesis (Oxidation of 8-Methyl Precursor)

Adapted from standard quinoline oxidation methodologies.

- **Dissolution:** Dissolve 1.0 eq of 8-methyl-3-hydroxyquinoline in pyridine (solvent/base).
- **Oxidant Addition:** Add 2.5 eq of Selenium Dioxide (SeO_2).
- **Reflux:** Heat the mixture to reflux (115°C) for 4–6 hours. Monitor by TLC for the disappearance of the starting material.
- **Workup:**
 - Filter hot to remove selenium metal.

- Evaporate pyridine under reduced pressure.
- Resuspend residue in water and adjust pH to ~3–4 with 1N HCl to precipitate the carboxylic acid.
- Purification: Recrystallize from ethanol/water.

Safety & Handling (MSDS Highlights)

- Hazard Classification: Irritant (Skin/Eye).
- Handling: Use standard PPE (Gloves, Goggles).
- Storage: Store at 2–8°C, protected from light (hydroxyquinolines can be photo-sensitive).
- Reactivity: Incompatible with strong oxidizing agents.

References

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